

# HO-PEG5-CH2COOH: Key Chemical Properties

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**Compound Focus:** HO-Peg5-CH2cooh

Cat. No.: S3616583

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The table below summarizes the basic identifying information and predicted properties for **HO-PEG5-CH2COOH**, which are foundational for handling and reaction planning [1].

Property	Value / Description
CAS Number	2079768-50-4 [1]
Molecular Formula	$C_{13}H_{26}O_8$ [1]
Molecular Weight	310.34 g/mol [1]
Synonyms	HO-PEG5-CH2CH2COOH, Hydroxy-PEG5-propionic acid [1]
pKa	4.28±0.10 (Predicted) [1]
Storage Temp.	2-8°C [1]
Form	Liquid [1]

## Frequently Asked Questions

Here are answers to some anticipated questions based on the general information available.

### What is the primary application of HO-PEG5-CH2COOH?

**HO-PEG5-CH2COOH** is a **PEG-based linker** commonly used in the synthesis of **PROTACs** (PROteolysis TArgeting Chimeras) and other bioconjugates [1] [2]. Its hydroxyl group allows for further derivatization, while the terminal carboxylic acid can form stable amide bonds with primary amines [1].

## How should **HO-PEG5-CH2COOH** be stored?

The recommended storage condition is at **2-8°C** [1]. For long-term storage, some suppliers suggest keeping the product at **-20°C** in a sealed and protected environment to maintain stability [3].

## What reagents are used to activate the carboxylic acid?

The terminal carboxylic acid typically requires activation to efficiently form amide bonds. Common activators mentioned for similar PEG-acid linkers include **EDC, DCC, and HATU** [1] [4] [5].

## Troubleshooting Guide: Addressing Common Issues

While specific protocols are limited, the following guide outlines common challenges in conjugation chemistry with carboxylic acid PEG linkers, based on general principles.

### Problem 1: Low Conjugation Yield or Efficiency

- **Potential Cause:** Inefficient activation of the terminal carboxylic acid.
- **Troubleshooting Steps:**
  - **Ensure Fresh Activators:** Use EDC, DCC, or HATU that has been stored properly and is not expired, as these compounds can degrade with moisture.
  - **Optimize Molar Ratios:** The ratio of linker, activator, and your target molecule may need optimization. A typical starting point is to use a 1.5-3x molar excess of both the activator and the PEG linker relative to the amine component.
  - **Check Solvent Compatibility:** Ensure all reactants are sufficiently soluble. The hydrophilic PEG spacer aids solubility in aqueous media, but the activation step might require a co-solvent like DMSO or DMF [1] [3].

## Problem 2: Solubility Issues

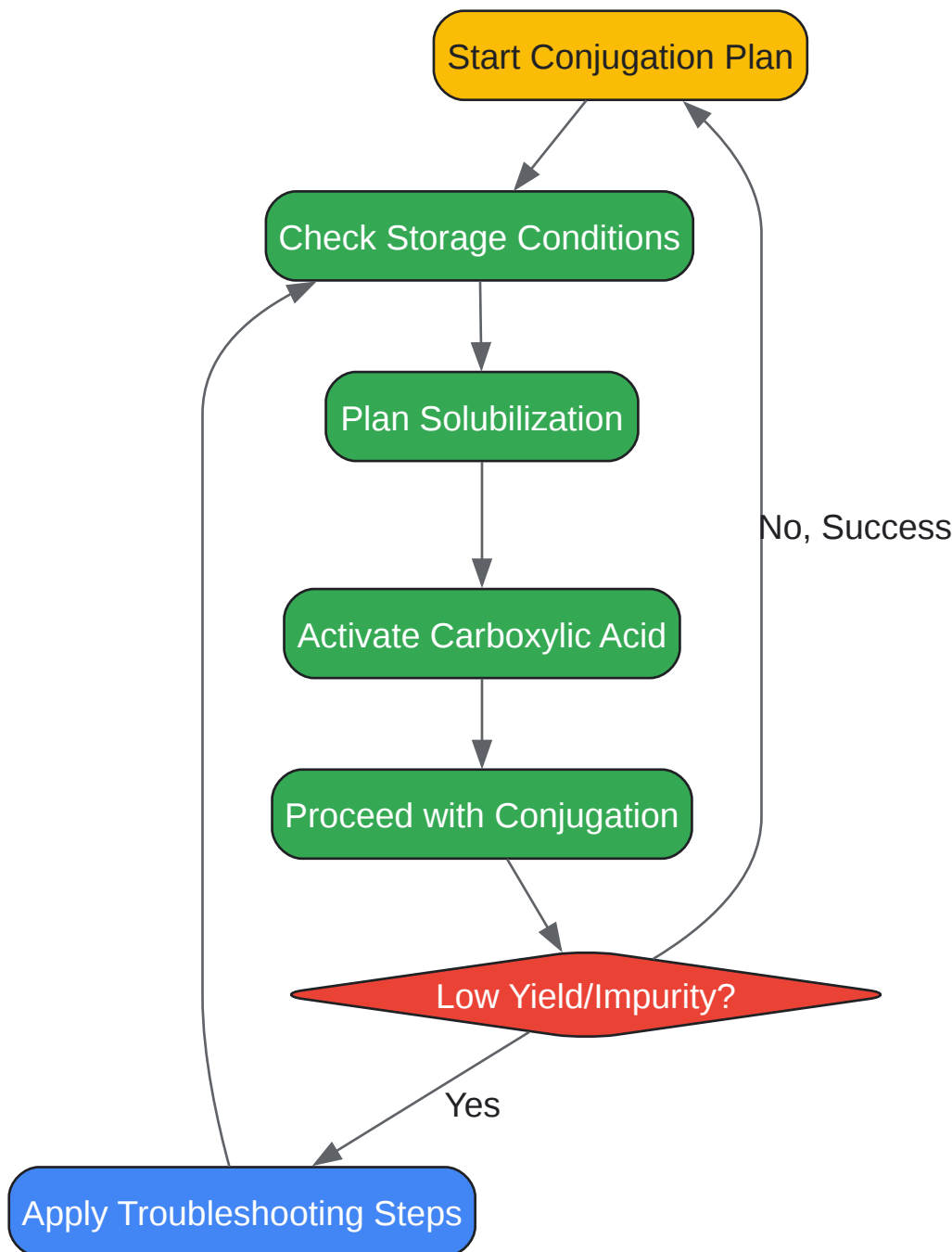
- **Potential Cause:** The physical form or solvent choice is incorrect.
- **Troubleshooting Steps:**
  - **Confirm Physical State:** Note that HO-PEG5-acid is described as a liquid [1], while higher molecular weight versions (e.g., MW 5000, 10000) are solid powders [2] [3].
  - **Use Appropriate Solvents:** For solid PEG linkers, DMSO is a common solvent for preparing stock solutions. For in vivo formulations, mixtures of PEG300, Tween 80, and saline are often used [3].

## Problem 3: Impurity or Degradation of Product

- **Potential Cause:** The PEG linker has degraded due to improper storage or handling.
- **Troubleshooting Steps:**
  - **Adhere to Storage Guidelines:** Store the linker at the recommended temperature (2-8°C or -20°C) and keep the container tightly sealed in a dry environment to avoid exposure to moisture [1] [3].
  - **Allow to Warm:** If stored in a freezer, allow the vial to reach room temperature before opening to prevent condensation from absorbing into the product.

## General Experimental Workflow for Conjugation

The following diagram outlines a logical workflow for planning a conjugation experiment using **HO-PEG5-CH<sub>2</sub>COOH**, incorporating the troubleshooting points above.



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## Important Notes on Information Gaps

It's important to be aware that the search results could not provide several key details:

- **Lack of Specific Protocols:** The search results confirm the compound's use but do not contain detailed, step-by-step experimental procedures, reaction times, or temperature conditions.
- **No Characterization Data:** Methods for analyzing the success of the conjugation (e.g., TLC, HPLC, NMR methods) are not described.
- **Material-Specific Issues:** There is no discussion on challenges unique to conjugating **HO-PEG5-CH<sub>2</sub>COOH** with specific molecules like proteins, small molecules, or surfaces.

To obtain precise protocols, I recommend you:

- **Consult Supplier Data Sheets:** The vendors listed in the search results (e.g., ChemicalBook, TargetMol, Invivochem) may provide more technical documentation upon request [1] [2] [3].
- **Search Specialized Literature:** Look for scientific papers where **HO-PEG5-CH<sub>2</sub>COOH** (CAS 2079768-50-4) is used in the "Materials and Methods" section. This will provide you with peer-reviewed, validated protocols.

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## References

1. Hydroxy- PEG -acid | 2079768-50-4 5 [chemicalbook.com]
2. - HO - PEG (MW 5000) | TargetMol CH 2 COOH [targetmol.com]
3. - HO - PEG (MW 10000) | PROTAC Linkers | | Invivochem CH 2 COOH [invivochem.com]
4. Fmoc-NH-PEG2- CH , 166108-71-0 | BroadPharm 2 COOH [broadpharm.com]
5. t-butyl ester- PEG - 5 , 2304558-22-1 | BroadPharm CH 2 COOH [broadpharm.com]

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